

# An In-depth Technical Guide to 2-Chloro-1-methoxy-3-nitrobenzene

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## Compound of Interest

Compound Name: 2-Chloro-1-methoxy-3-nitrobenzene

Cat. No.: B183053

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This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Chloro-1-methoxy-3-nitrobenzene**, a key intermediate in organic synthesis. This document outlines its structure, molecular weight, and other physicochemical properties. Additionally, it presents a generalized experimental protocol for its synthesis and analysis, based on established methods for similar compounds.

## Core Compound Data

**2-Chloro-1-methoxy-3-nitrobenzene** is an aromatic organic compound with the chemical formula  $C_7H_6ClNO_3$ .<sup>[1]</sup> Its structure consists of a benzene ring substituted with a chlorine atom at the second position, a methoxy group at the first, and a nitro group at the third. It is commonly available as a yellow powder and is utilized as a building block in the synthesis of more complex molecules.<sup>[1]</sup>

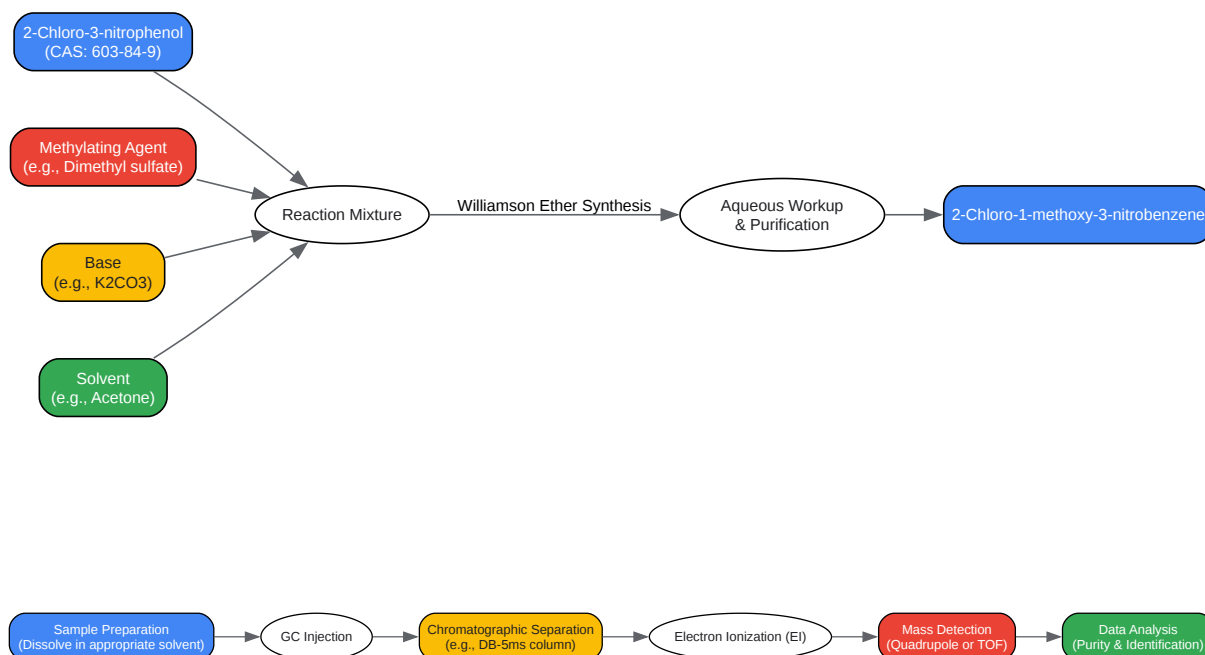
## Physicochemical and Computational Data

The following table summarizes the key quantitative data for **2-Chloro-1-methoxy-3-nitrobenzene**. It is important to note that while computational data is available, specific experimental values for properties such as melting and boiling points are not readily found in the scientific literature for this particular isomer.

Property	Value	Source
Molecular Formula	C7H6ClNO3	[1]
Molecular Weight	187.58 g/mol	[1]
CAS Number	3970-39-6	[1][2]
Appearance	Yellow Powder	[1]
Topological Polar Surface Area	55 Å <sup>2</sup>	[1]
Hydrogen Bond Acceptor Count	3	[1]
Heavy Atom Count	12	[1]
Complexity	171	[1]
Monoisotopic Mass	187.0036207 u	[1]

## Chemical Structure

The two-dimensional chemical structure of **2-Chloro-1-methoxy-3-nitrobenzene** is depicted below, illustrating the arrangement of the chloro, methoxy, and nitro functional groups on the benzene ring.



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## References

- 1. guidechem.com [guidechem.com]
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